

An In-depth Technical Guide to N,N-Dimethyltetradecylamine: Chemical Properties and Structure

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Compound of Interest

Compound Name: *N,N-Dimethyltetradecylamine*

Cat. No.: *B030355*

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This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental methodologies for **N,N-Dimethyltetradecylamine**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical Structure and Identification

N,N-Dimethyltetradecylamine, also known as N,N-Dimethylmyristylamine, is a tertiary amine with a 14-carbon alkyl chain. Its structure is characterized by a tetradecyl group and two methyl groups attached to a central nitrogen atom.

Key Identifiers:

Identifier	Value
IUPAC Name	N,N-dimethyltetradecan-1-amine[1]
CAS Number	112-75-4[1]
Molecular Formula	C ₁₆ H ₃₅ N[1][2][3]
SMILES String	CCCCCCCCCCCCCN(C)C[1][4]
InChI Key	SFBHPFQSSDCYSL-UHFFFAOYSA-N[1][3][4]
InChI	1S/C16H35N/c1-4-5-6-7-8-9-10-11-12-13-14-15-16-17(2)3/h4-16H2,1-3H3[1][4]
Synonyms	1-(Dimethylamino)tetradecane, N,N-Dimethylmyristylamine, Dimethyl Myristamine, Tetradecyldimethylamine[1]

Physicochemical Properties

N,N-Dimethyltetradecylamine is a light yellow liquid with a characteristic fishy odor.[1] Its key physicochemical properties are summarized in the table below.

Table of Physicochemical Properties:

Property	Value	Source
Molecular Weight	241.46 g/mol	[1][2]
Density	0.795 g/mL at 20 °C	[2][4]
Boiling Point	148 °C at 2 mmHg	[2]
Melting Point	-3 °C	[2]
Flash Point	131 °C	[2]
Solubility	Slightly soluble in Chloroform, Hexane, and Methanol.	[2]
Vapor Pressure	0.02-9.4 Pa at 20-50 °C	[2]
XLogP3	6.9	[1]

Experimental Protocols

Synthesis of N,N-Dimethylalkylamines (General Procedure)

A common method for the synthesis of N,N-dimethylalkylamines involves the reductive amination of a primary amine. The following is a general protocol adapted from the synthesis of a related compound, N,N-dimethyldodecylamine. This process can be adapted for **N,N-Dimethyltetradecylamine** by substituting dodecylamine with tetradecylamine.

Materials:

- Tetradecylamine
- Formic acid
- Formaldehyde
- Round bottom flask
- Ice bath

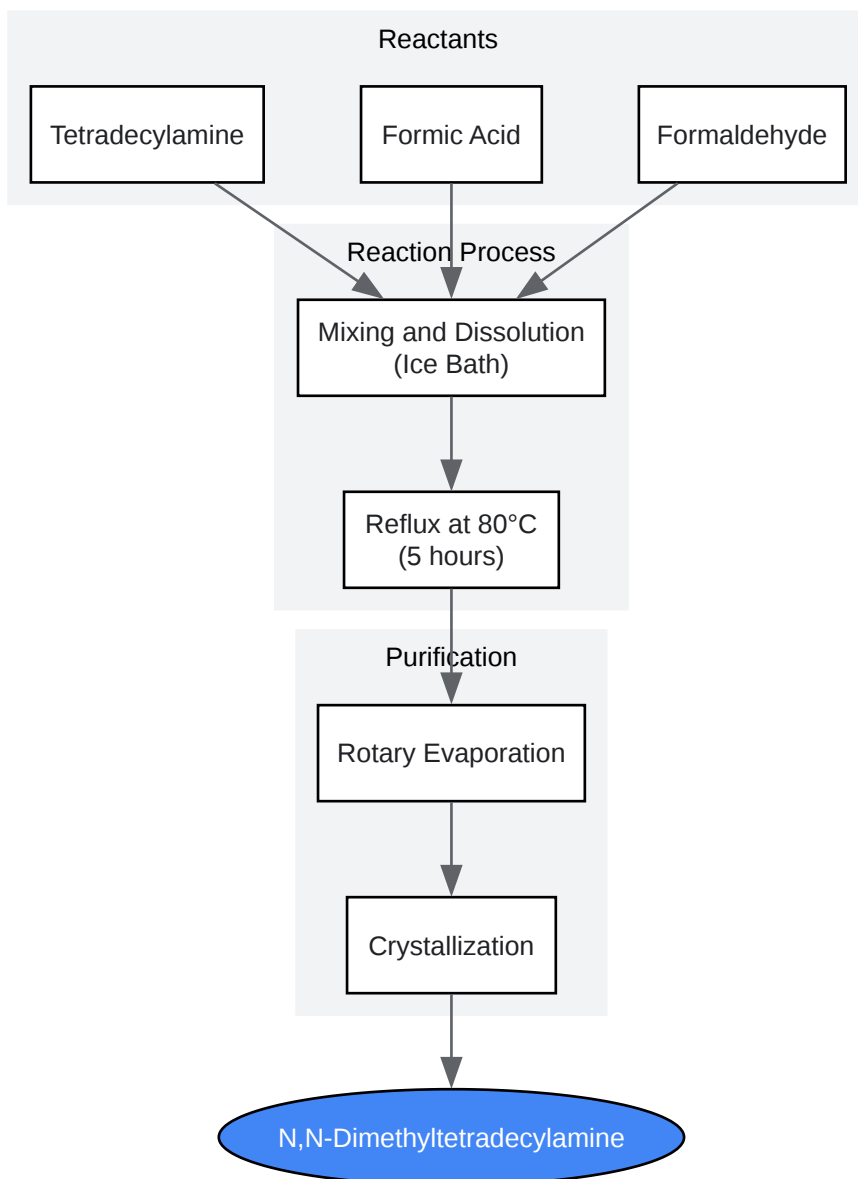
- Reflux condenser
- Rotary evaporator

Procedure:

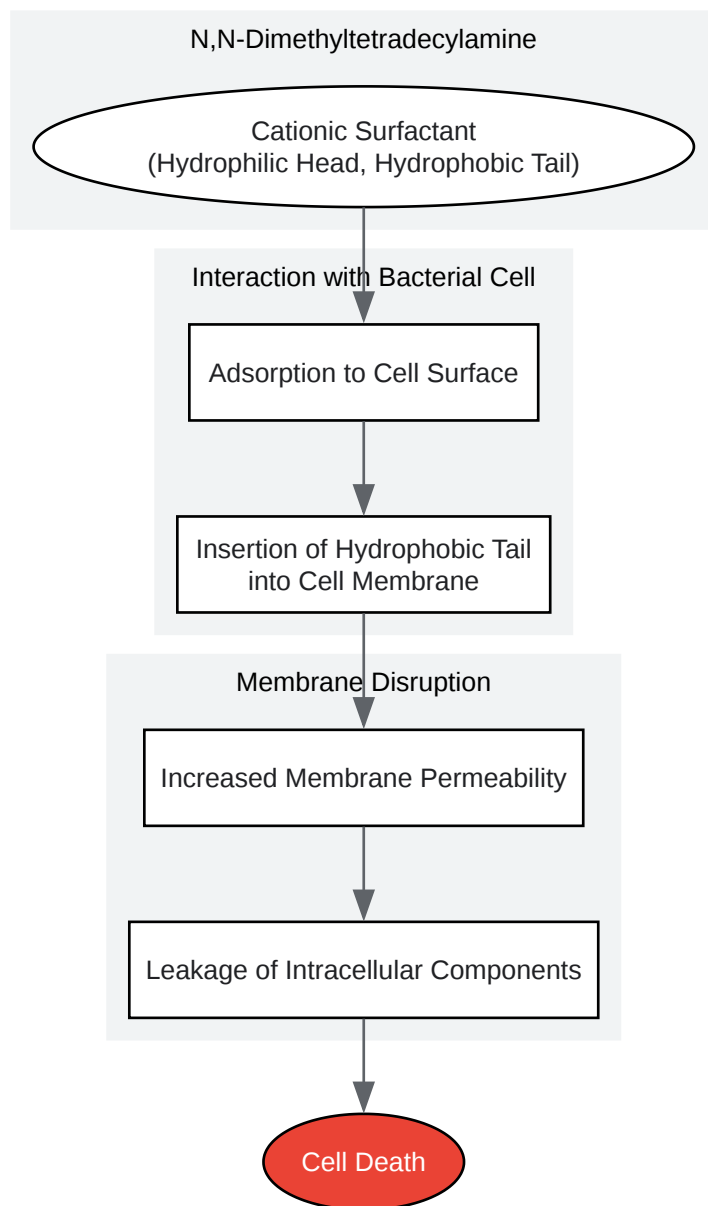
- Cool a round bottom flask containing tetradecylamine in an ice-cold water bath.
- Slowly add formic acid dropwise until a clear solution is obtained.
- To this solution, add formaldehyde.
- Reflux the reaction mixture at 80°C for 5 hours.
- After the reaction is complete, evaporate the crude product using a rotary evaporator.
- The resulting product can be further purified by crystallization.

A schematic representation of this synthesis workflow is provided below.

General Synthesis Workflow for N,N-Dimethyltetradecylamine



Proposed Antimicrobial Mechanism of N,N-Dimethyltetradecylamine



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